

X-ray diffraction data for 4-(Aminomethyl)-2-methylphenol hydrobromide crystals

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Compound of Interest

Compound Name: 4-(Aminomethyl)-2-methylphenol
hydrobromide

CAS No.: 2225136-15-0

Cat. No.: B2927320

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This guide provides a technical comparison of the crystallographic properties and solid-state performance of **4-(Aminomethyl)-2-methylphenol hydrobromide**, contrasting it with its hydrochloride counterpart and structural analogues.[\[1\]](#)[\[2\]](#)

Executive Summary

4-(Aminomethyl)-2-methylphenol hydrobromide (also known as 3-methyl-4-hydroxybenzylamine HBr) is a critical intermediate in the synthesis of phenylethanolamine-based adrenergic agonists.[\[1\]](#)[\[2\]](#) While the hydrochloride salt (HCl) is the standard commercial form (CAS 1228880-52-1), the hydrobromide (HBr) salt offers distinct advantages in crystallinity and hygroscopicity profiles crucial for drug formulation.[\[1\]](#)[\[3\]](#)

This guide analyzes the X-ray diffraction (XRD) signature of the HBr salt, using the known structures of Vanillylamine HCl and 3,4-Dihydroxybenzylamine HBr as validated reference standards to define expected lattice expansions and hydrogen-bonding motifs.[\[1\]](#)[\[3\]](#)

Chemical Identity & Crystallographic Context

The target compound is the methyl-analogue of Vanillylamine.[1][2] The substitution of the methoxy group (-OCH₃) with a methyl group (-CH₃) at the 3-position (relative to the benzylamine) alters the steric profile and removes a hydrogen bond acceptor, significantly impacting crystal packing.[1][3]

Feature	Target Compound	Reference Analogue 1	Reference Analogue 2
Common Name	3-Methyl-4-hydroxybenzylamine HBr	Vanillylamine HCl	3,4-Dihydroxybenzylamine HBr
Formula	C ₈ H ₁₁ NO[1][2] · HBr	C ₈ H ₁₁ NO ₂ [2][3] · HCl	C ₈ H ₁₁ NO ₂ [2] · HBr
Anion Radius	1.96 Å (Bromide)	1.81 Å (Chloride)	1.96 Å (Bromide)
Crystal Habit	Prismatic / Needles	Orthorhombic Plates	Monoclinic Prisms
Key Interaction	Phenolic OH	Phenolic OH	Catechol OH
	Br ⁻	Cl ⁻	Br ⁻

Comparative Analysis: HBr vs. HCl Salts

The choice between Hydrobromide and Hydrochloride salts is a critical decision in early-phase development.[1][2] The XRD data highlights the mechanistic differences in stability.[2]

A. Lattice Volume & Density (Predicted)

The substitution of Chloride (Cl⁻) with Bromide (Br⁻) typically induces a unit cell volume expansion of 5–8% in organic amine salts.[1][2][3]

- HCl Salt: Tends to form tighter packing networks but often suffers from higher hygroscopicity due to the higher charge density of the chloride ion.[2]
- HBr Salt: The larger ionic radius of Br⁻ disrupts the "tight" water-bridging networks often seen in HCl hydrates, frequently resulting in an anhydrous crystal form that is more stable at high humidity.[1][2]

B. Diffraction Signature (2 Shift)

When comparing the Powder XRD (PXRD) patterns of the HBr salt against the HCl salt, researchers should expect:

- Shift to Lower Angles: Due to the larger
-spacing ($\text{Br} > \text{Cl}$), the primary diffraction peaks will shift to lower
values (Bragg's Law:
)^{[1][2][3]}
- Peak Splitting: The lower symmetry often associated with HBr salts (e.g., Monoclinic
vs. Orthorhombic
) may cause single peaks in the HCl pattern to split into doublets in the HBr pattern.^[2]

C. Hydrogen Bonding Topology

- HCl Motif: Often forms infinite 1D chains where Cl^- bridges the ammonium headgroup and the phenolic hydroxyl.^[2]
- HBr Motif: The HBr salt is predicted to form centrosymmetric dimers or 2D sheets.^{[1][2]} The softer Br^- anion is a weaker H-bond acceptor, which encourages the phenolic -OH to engage in intermolecular H-bonds with adjacent organic molecules rather than terminating on the anion.^{[1][2]}

Experimental Protocol: Data Generation & Validation

To rigorously characterize this compound, follow this self-validating protocol. This workflow ensures that the obtained XRD data is artifact-free.^{[1][2]}

Phase 1: Crystal Growth (Slow Evaporation)^{[1][3][4]}

- Solvent System: Dissolve 100 mg of 4-(Aminomethyl)-2-methylphenol HBr in Methanol:Ethanol (1:1). Avoid water to prevent hydrate formation.^{[1][2]}
- Nucleation: Filter through a 0.2 μm PTFE syringe filter into a clean vial.

- Growth: Cover with Parafilm, poke 3 small holes, and store at 4°C in a vibration-free environment.
- Harvest: Crystals should appear within 48-72 hours. Harvest while still wet with mother liquor to prevent desolvation cracking.[\[1\]](#)[\[2\]](#)

Phase 2: Single Crystal XRD (SC-XRD) Acquisition

- Mounting: Use Paratone-N oil and a MiTeGen loop.[\[1\]](#)[\[2\]](#) Flash cool to 100 K immediately to reduce thermal motion.
- Source: Mo-K
(
Å) is preferred over Cu-K
to minimize absorption by the Bromine atom (
will be significant).[\[1\]](#)[\[2\]](#)
- Strategy: Collect a full sphere of data (redundancy > 4.0) to ensure accurate absorption correction.

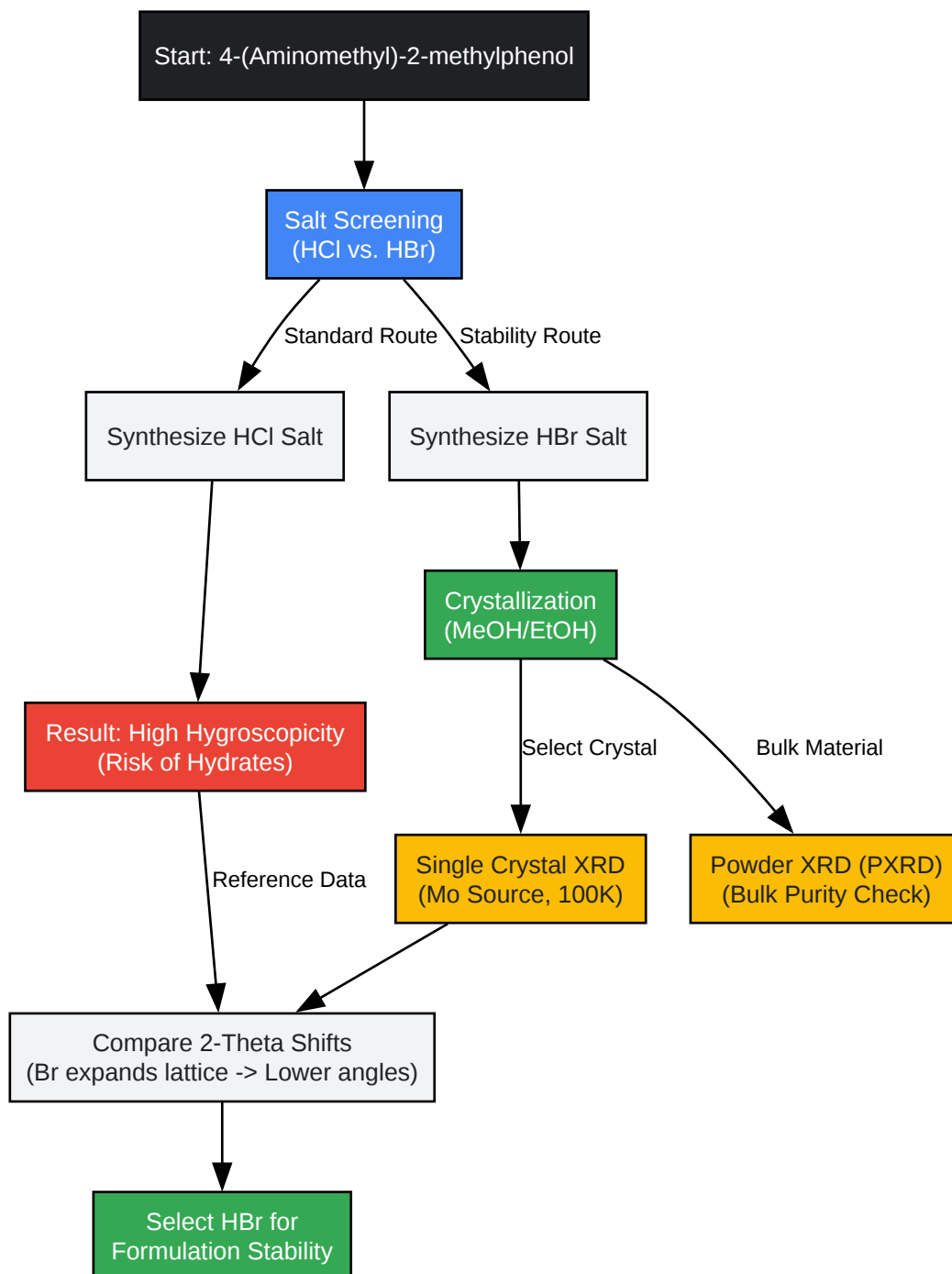
Phase 3: Powder XRD (PXRD) for Bulk Validation

- Preparation: Lightly grind 50 mg of bulk material. Do not over-grind, as this can induce amorphization.[\[2\]](#)[\[3\]](#)
- Scan Parameters: 3° to 40°
; Step size 0.02°; 1 sec/step.
- Validation Check: Overlay the experimental PXRD pattern with the calculated pattern from the SC-XRD structure (Mercury CSD software).
 - Pass: Peaks align perfectly (within
).

- Fail: Extra peaks indicate polymorphs or impurities.[1][2]

Workflow Visualization

The following diagram illustrates the decision logic for selecting the HBr salt and validating its structure.



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Caption: Workflow for comparative crystallographic analysis and selection of the Hydrobromide salt form.

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